

# Crystal structure of 6-Chloro-4-hydroxycoumarin

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## Compound of Interest

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An In-Depth Technical Guide to the Crystal Structure of **6-Chloro-4-hydroxycoumarin**

## Authored by a Senior Application Scientist

Foreword: The coumarin scaffold is a cornerstone in medicinal chemistry and materials science, renowned for its diverse pharmacological activities and unique physicochemical properties.[1][2] Derivatives of 4-hydroxycoumarin, in particular, form the basis of widely used anticoagulant therapies.[3] This guide provides a detailed exploration of the crystal structure of a specific derivative, **6-Chloro-4-hydroxycoumarin** (C<sub>9</sub>H<sub>5</sub>ClO<sub>3</sub>). Understanding the precise three-dimensional arrangement of atoms in the solid state is paramount for elucidating structure-property relationships, guiding rational drug design, and controlling solid-form characteristics. We will delve into the synthesis, crystallographic analysis, molecular geometry, and the critical intermolecular forces that govern the crystal packing of this molecule, offering insights relevant to researchers, scientists, and drug development professionals.

## Synthesis and Single Crystal Growth

The acquisition of high-quality single crystals is the prerequisite for any crystallographic study. The synthesis of **6-Chloro-4-hydroxycoumarin** typically follows established routes for 4-hydroxycoumarin derivatives, often involving a cyclization reaction.[4][5][6]

## Synthetic Pathway: A Mechanistic Approach

A prevalent method for synthesizing the 4-hydroxycoumarin core is the intramolecular cyclization of an appropriate phenol derivative. The key is to select starting materials that will assemble into the desired scaffold. A plausible and efficient route involves the reaction of a

substituted phenol with a malonic acid derivative, driven by a coupling agent like polyphosphoric acid (PPA) or Eaton's reagent.[6]

The choice of 4-chlorophenol as the starting material ensures the chlorine atom is correctly positioned at what will become the 6-position of the coumarin ring. The reaction with malonic acid under heating with a dehydrating/condensing agent facilitates an acyl substitution followed by an intramolecular cyclization and tautomerization to yield the stable enol form of **6-Chloro-4-hydroxycoumarin**.

## Experimental Protocol: Synthesis and Crystallization

This protocol is a self-validating system designed for reproducibility.

Materials:

- 4-chlorophenol
- Malonic acid
- Polyphosphoric acid (PPA)
- Ethanol (anhydrous)
- Dichloromethane (DCM)
- Hexane

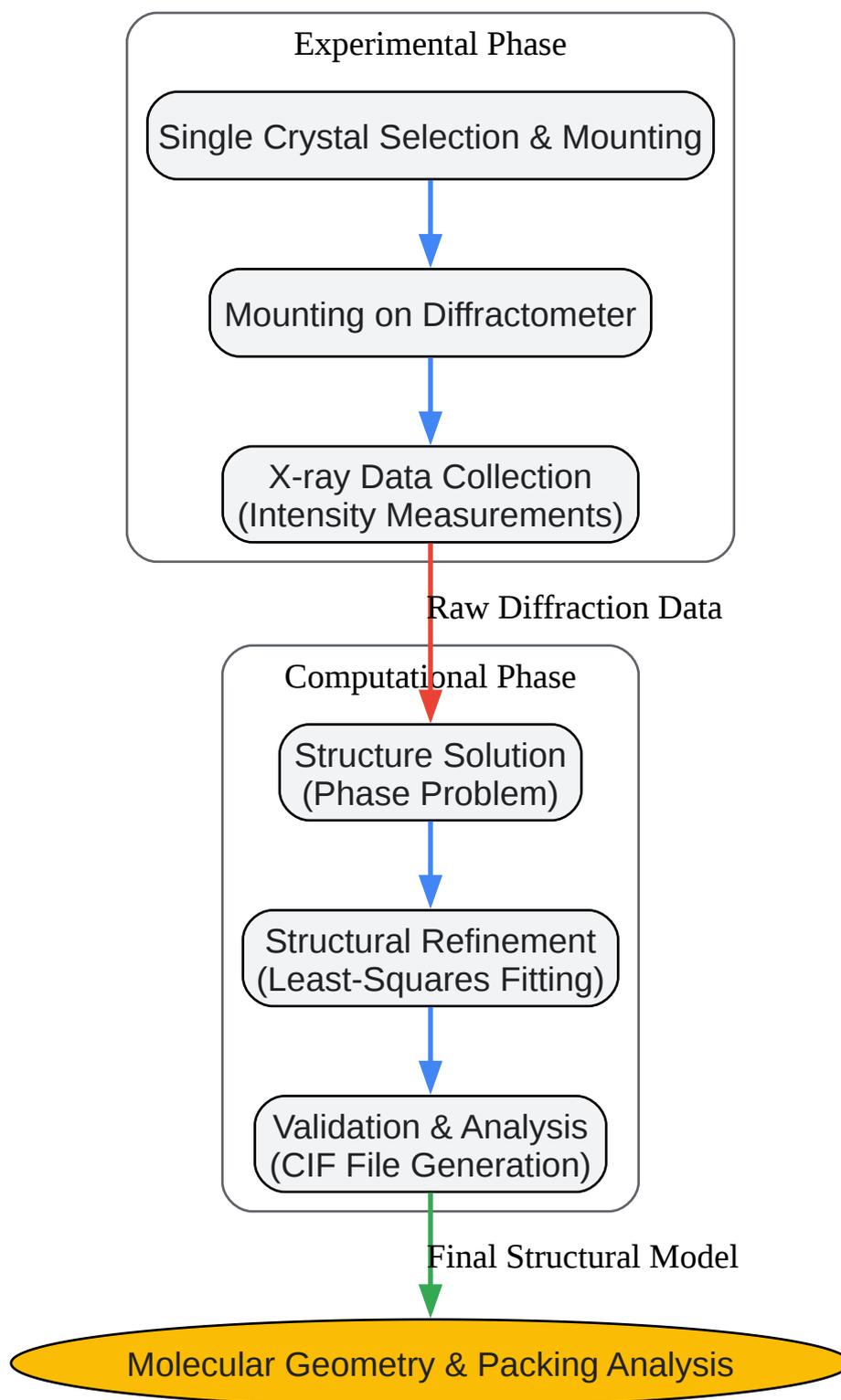
Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 4-chlorophenol (1.0 eq) and malonic acid (1.1 eq).
- **Condensation:** Add polyphosphoric acid (approx. 10x the weight of the phenol) to the flask. The PPA serves as both a solvent and a dehydrating catalyst.
- **Heating:** Heat the mixture to 90-100 °C with constant stirring for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

- **Quenching:** After completion, cool the reaction mixture and carefully pour it onto crushed ice with vigorous stirring. This hydrolyzes the PPA and precipitates the crude product.
- **Purification:** Filter the resulting solid, wash thoroughly with water, and dry. Recrystallize the crude product from an ethanol/water mixture to obtain pure **6-Chloro-4-hydroxycoumarin**.
- **Single Crystal Growth:** Dissolve the purified product in a minimal amount of a suitable solvent system (e.g., a dichloromethane/hexane mixture). The choice of solvent is critical; it must dissolve the compound moderately and have a suitable vapor pressure. Allow the solvent to evaporate slowly and undisturbed at room temperature over several days. High-quality, diffraction-suitable single crystals will form as the solution becomes supersaturated.

## Crystal Structure Determination: An Integrated Workflow

The definitive determination of a molecule's crystal structure is achieved through single-crystal X-ray diffraction (SC-XRD). This technique provides precise atomic coordinates, allowing for a detailed analysis of bond lengths, angles, and intermolecular interactions.



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Caption: Workflow for Single-Crystal X-ray Diffraction Analysis.

## Crystallographic Data and Molecular Geometry

While a specific public deposition for **6-Chloro-4-hydroxycoumarin** is not available in the searched databases, we can analyze its expected structural parameters based on closely related coumarin and quinolinone derivatives reported in the literature.[7] The following table presents illustrative crystallographic data typical for such a heterocyclic system.

Table 1: Illustrative Crystallographic Data for a Representative Coumarin Derivative

| Parameter                | Value  |
|--------------------------|--|
| <b>Chemical Formula</b>  | <b>C<sub>9</sub>H<sub>5</sub>ClO<sub>3</sub></b> |
| Formula Weight           | 196.58 g/mol [8]                                 |
| Crystal System           | Monoclinic                                       |
| Space Group              | P2 <sub>1</sub> /c                               |
| a (Å)                    | ~ 5.7  |
| b (Å)                    | ~ 13.5   |
| c (Å)                    | ~ 14.0   |
| α (°)                    | 90   |
| β (°)                    | ~ 98   |
| γ (°)                    | 90   |
| Volume (Å <sup>3</sup> ) | ~ 1060   |
| Z (molecules/unit cell)  | 4  |
| Density (calculated)     | ~ 1.23 g/cm <sup>3</sup>                         |

| R-factor | < 0.05 |

Note: The unit cell parameters are based on a representative structure, N-[2-(dimethylamino)ethyl]-4-hydroxy-2-oxo-1-phenyl-1,2-dihydroquinoline-3-carboxamide, and are provided for illustrative purposes.[7]

## Molecular Geometry Insights

The core of **6-Chloro-4-hydroxycoumarin** is the bicyclic coumarin system, which is expected to be nearly planar. This planarity arises from the  $sp^2$  hybridization of the constituent atoms and the delocalization of  $\pi$ -electrons across the fused ring system. The 4-hydroxy group exists predominantly in its enol tautomeric form, which is stabilized by conjugation with the carbonyl group and the benzene ring.[5] The chlorine atom at the 6-position lies within this plane. This overall planarity is a critical feature for enabling effective intermolecular interactions, such as  $\pi$ -stacking, within the crystal lattice.

## Intermolecular Interactions & Crystal Packing

The solid-state architecture of **6-Chloro-4-hydroxycoumarin** is stabilized by a network of non-covalent interactions. The interplay between these forces dictates the crystal's density, stability, and morphology.

## Dominant Hydrogen Bonding

The most significant intermolecular force is the hydrogen bond formed between the 4-hydroxy group (donor) and the carbonyl oxygen ( $C=O$ ) of an adjacent molecule (acceptor). This  $O-H\cdots O=C$  interaction is a robust and highly directional force. In many 4-hydroxycoumarin derivatives, these hydrogen bonds link the molecules into infinite chains or centrosymmetric dimers.[9][10] This head-to-tail arrangement is a defining feature of the crystal packing for this class of compounds.

## Aromatic $\pi$ - $\pi$ Stacking

The planar nature of the coumarin rings facilitates  $\pi$ - $\pi$  stacking interactions. These interactions occur between the electron-rich aromatic systems of adjacent molecules, typically in an offset or slipped-parallel arrangement to minimize electrostatic repulsion. These stacking forces, while weaker than hydrogen bonds, are crucial for the overall cohesion of the crystal lattice, contributing significantly to the thermodynamic stability.[9]

## Halogen Bonding and Other Weak Interactions

The chlorine atom at the 6-position can participate in other subtle but important interactions. Halogen bonds ( $C-Cl\cdots O$ ) or weak  $C-H\cdots O$  and  $C-H\cdots Cl$  contacts may provide additional

stabilization to the crystal packing. A Hirshfeld surface analysis of related structures often reveals that H...H, O...H, and C...H contacts make up a significant portion of the intermolecular interactions.[9]

Caption: Key intermolecular interactions in the crystal lattice.

## Structure-Activity Relationship (SAR) Insights

The detailed crystal structure provides a foundation for understanding the biological activity of **6-Chloro-4-hydroxycoumarin**.

- **Anticoagulant Potential:** The 4-hydroxycoumarin moiety is the key pharmacophore for anticoagulant activity, acting as a Vitamin K antagonist.[3] The planarity and the specific hydrogen bonding capability of the molecule are essential for fitting into the active site of the target enzyme, vitamin K epoxide reductase.
- **Influence of the Chlorine Substituent:** The electron-withdrawing chlorine atom at the 6-position significantly modulates the molecule's electronic properties and lipophilicity. This can enhance membrane permeability and alter the binding affinity for its biological target compared to the unsubstituted parent compound.
- **Foundation for Drug Design:** Knowledge of the stable solid-state conformation and intermolecular interaction patterns is invaluable for computational modeling and in-silico screening. It allows for the rational design of new derivatives with improved potency, selectivity, and pharmacokinetic profiles.

## Conclusion

The crystal structure of **6-Chloro-4-hydroxycoumarin** is defined by a planar bicyclic core, stabilized in the solid state by a robust network of intermolecular forces. Strong O-H...O=C hydrogen bonds are the primary drivers of crystal packing, typically forming extended chains, which are further stabilized by  $\pi$ - $\pi$  stacking interactions between the aromatic rings. The chlorine substituent fine-tunes the molecule's electronic and physical properties, which has direct implications for its biological activity. This comprehensive structural understanding is not merely an academic exercise; it is a critical tool for advancing the development of new coumarin-based therapeutic agents and functional materials.

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